

Essential Guide to Handling Cyclohexyl Hexanoate in a Laboratory Setting

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Compound of Interest

Compound Name: Cyclohexyl hexanoate

Cat. No.: B1596534

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For researchers, scientists, and drug development professionals, ensuring a safe and efficient laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling **Cyclohexyl hexanoate**, including detailed operational and disposal plans.

Chemical Safety and Physical Properties

Cyclohexyl hexanoate is a liquid ester that is generally not classified as a hazardous substance. However, it is noted to be air-sensitive, and thermal decomposition can lead to the release of irritating gases and vapors.^[1] Adherence to standard laboratory safety protocols is essential to minimize risks.

Property	Value	Source
Molecular Formula	C12H22O2	^[1]
CAS Number	6243-10-3	^[1]
Physical State	Liquid	^[1]
Appearance	No information available	^[1]
Odor	No information available	^[1]
Flash Point	95.56 °C (204.00 °F)	^[2]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural steps for the safe handling of **Cyclohexyl hexanoate**.

1. Pre-Operational Checks:

- Ventilation: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.[3]
- Personal Protective Equipment (PPE) Inspection: Before handling, inspect all PPE for integrity. This includes:
 - Eye Protection: Chemical splash goggles or safety glasses with side-shields.[4]
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., Nitrile, Neoprene). Gloves must be inspected prior to use.[5]
 - Body Protection: A lab coat or other protective clothing is recommended to prevent skin exposure.[4][6]
- Emergency Equipment: Confirm the location and functionality of the nearest eyewash station and safety shower.[3]
- Spill Kit: Have a spill kit readily available that is appropriate for non-polar organic liquids.

2. Handling Procedure:

- Container Handling: Keep the container of **Cyclohexyl hexanoate** tightly closed when not in use. Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames. [3]
- Dispensing: When transferring or dispensing the liquid, do so carefully to avoid splashes and the generation of aerosols.
- Air-Sensitive Precaution: As the substance is air-sensitive, consider using an inert atmosphere (e.g., nitrogen or argon) for prolonged storage or for reactions where atmospheric exposure could affect the material's integrity.[6]

- Avoid Incompatibilities: Keep away from strong oxidizing agents.[7]

3. Post-Handling:

- Decontamination: After handling, wash hands thoroughly with soap and water.[4]
- PPE Removal: Remove gloves and other PPE carefully to avoid skin contamination.
- Storage: Ensure the container is tightly sealed and returned to its designated storage location.

Emergency First Aid Measures

In the event of exposure, follow these first aid protocols:

- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[1]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing. If symptoms occur, seek medical attention.[1]
- Inhalation: Move the exposed individual to fresh air. If symptoms occur, get medical attention.[1]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.[1]

Disposal Plan

Proper disposal of **Cyclohexyl hexanoate** is crucial to prevent environmental contamination and ensure regulatory compliance.

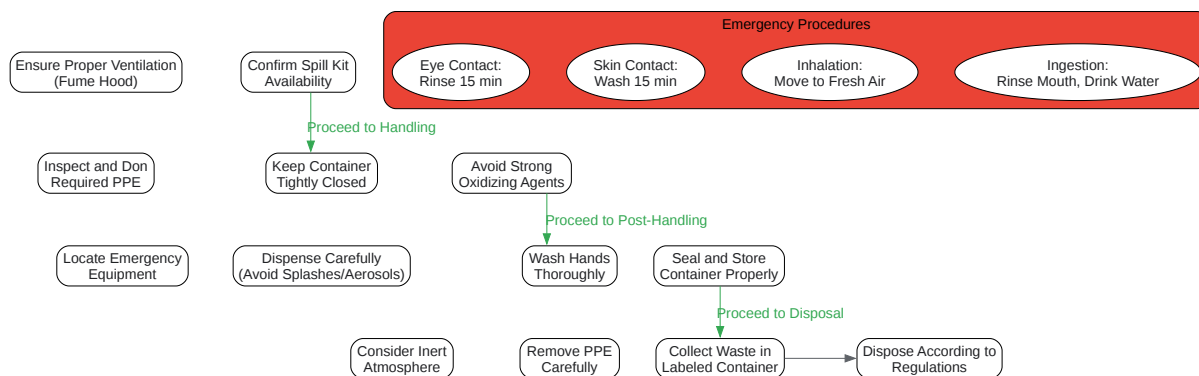
1. Waste Identification and Collection:

- Collect waste **Cyclohexyl hexanoate** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless compatible.

2. Waste Disposal:

- Dispose of the chemical waste in accordance with all applicable local, regional, and national regulations.[8]
- Waste codes should be assigned by the user based on the specific application for which the product was used.[1]
- Handle uncleaned, empty containers as you would the product itself. Do not reuse empty containers.[1]

Workflow for Safe Handling of Cyclohexyl Hexanoate



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Caption: Workflow for the safe handling of **Cyclohexyl hexanoate**.

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